

# Application Notes and Protocols for Aclacinomycin A in Cell Culture

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## Compound of Interest

Compound Name: *aclacinomycin T(1+)*

Cat. No.: B1247451

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Aclacinomycin A, also known as Aclarubicin, is a potent anthracycline antibiotic isolated from *Streptomyces galilaeus*. It is widely utilized in cancer research and therapy, particularly for various forms of leukemia.[1][2] Aclacinomycin A functions as a dual inhibitor of topoisomerase I and II, crucial enzymes involved in DNA replication and transcription.[3][4][5] Its multifaceted mechanism of action, which includes DNA intercalation, generation of reactive oxygen species (ROS), and inhibition of the proteasome, makes it a valuable tool for studying cell cycle regulation, DNA damage response, and apoptosis.[1][6] These application notes provide detailed protocols for the preparation and use of Aclacinomycin A solutions in a cell culture setting.

## Physicochemical Properties and Storage

Proper handling and storage of Aclacinomycin A are critical to maintain its stability and activity. The compound is a yellow to orange powder and should be protected from light and moisture. [7][8]

Property	Data	Reference
Molecular Formula	C <sub>42</sub> H <sub>53</sub> NO <sub>15</sub>	--INVALID-LINK--
Molecular Weight	811.9 g/mol	--INVALID-LINK--
Appearance	Orange powder	--INVALID-LINK--
Solubility	Soluble in DMSO (≥125 mg/mL), H <sub>2</sub> O (10 mM)	--INVALID-LINK--
Storage (Powder)	Store at +4°C, desiccated and protected from light. Stable for up to 2 years.	--INVALID-LINK--
Storage (Stock Sol.)	Store aliquots at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	--INVALID-LINK--

## Mechanism of Action

Aclacinomycin A exerts its cytotoxic effects through several mechanisms, making it a subject of extensive research.

- **DNA Intercalation:** As an anthracycline, Aclacinomycin A inserts itself between DNA base pairs, disrupting DNA replication and transcription, which inhibits cell division and growth.[\[1\]](#)[\[6\]](#)
- **Topoisomerase Inhibition:** It is a dual inhibitor, acting as a catalytic inhibitor of topoisomerase II and stabilizing the topoisomerase I-DNA cleavage complex, leading to DNA strand breaks.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- **Proteasome Inhibition:** It inhibits the chymotrypsin-like activity of the 20S proteasome and may also inhibit the 26S protease complex.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- **Induction of Apoptosis:** By causing significant DNA damage and cellular stress, Aclacinomycin A triggers programmed cell death.[\[1\]](#)[\[9\]](#)

- Generation of Reactive Oxygen Species (ROS): The compound can induce the production of ROS, leading to oxidative damage to cellular components and contributing to its cytotoxicity. [1][6]

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